

Protocol for the Extraction of (+)-Lysergic Acid from Fungal Cultures

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Compound of Interest

Compound Name: (+)-Lysergic acid

Cat. No.: B10850351

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Application Note: This document provides a detailed protocol for the cultivation of lysergic acid-producing fungi, specifically strains of *Claviceps*, and the subsequent extraction and purification of **(+)-lysergic acid**. The methodologies outlined are intended for research, scientific, and drug development professionals.

Introduction

(+)-Lysergic acid is a key precursor for the synthesis of a wide range of ergoline alkaloids, many of which have significant pharmaceutical applications.^{[1][2]} Fungi, particularly species of the genus *Claviceps*, are the primary natural sources of lysergic acid and its derivatives.^[2] Biotechnological production through submerged fermentation of these fungi offers a controlled and scalable method for obtaining this valuable compound.^[1] This protocol details the steps for fungal fermentation, extraction of lysergic acid from the culture broth, and subsequent purification.

Data Presentation

Table 1: Fungal Culture Media Composition for Lysergic Acid Production

Component	Vegetative Medium Concentration[3]	Production Medium Concentration[3]	Fermentation Medium Concentration (C. paspali)[4][5]
Mannite	5%	5%	-
Sorbitol	-	-	100 g/L
Succinic Acid	1%	3%	35 g/L
KH ₂ PO ₄	0.1%	0.1%	-
MgSO ₄ ·7H ₂ O	0.03%	0.03%	0.7 g/L
Chick-pea flour	0.1%	-	-
Corn steep powder	-	-	20 g/L
Yeast extract powder	-	-	0.5 g/L
FeSO ₄ ·7H ₂ O	0.001%	0.001%	0.022 g/L
ZnSO ₄ ·7H ₂ O	0.001%	0.001%	0.01 g/L
MnSO ₄ ·4H ₂ O	0.0001%	0.0001%	-
pH	5.2 (adjusted with NH ₄ OH)	5.2 (adjusted with NH ₄ OH)	5.5

Table 2: Fermentation and Extraction Parameters for Lysergic Acid Production

Parameter	Value/Condition	Reference
Fermentation		
Fungal Strain	Claviceps purpurea	[3]
Claviceps paspali	[4][5]	
Incubation Temperature	24°C - 37°C	[3]
Incubation Time	5 - 12 days	[3][4][5]
Aeration	Shaker (220 rpm) or Stirred Fermenter (400 rpm, 1 vvm)	[3][4][5]
Final Lysergic Acid Titer	Up to 3.7 g/L	[4][5]
Extraction		
Extraction Solvent	n-butanol or Chloroform	[3]
pH of Culture Filtrate	4.5 - 5.5	[3]
Transformation Yield	85% - >95%	[3]

Experimental Protocols

Fungal Culture and Fermentation

This protocol is adapted from methodologies described for *Claviceps purpurea* and *Claviceps paspali*.^{[3][4][5]}

1.1. Media Preparation:

- Prepare the vegetative and production media as detailed in Table 1.
- Sterilize the media by autoclaving at 120°C for 20 minutes.

1.2. Inoculation and Fermentation:

- Inoculate the vegetative medium with a culture of the selected fungal strain.
- Incubate the vegetative culture at 24°C for 6-7 days on a rotary shaker (220 rpm).

- Transfer an inoculum (e.g., 10% v/v) of the vegetative culture to the production medium in flasks or a laboratory fermenter.[4][6]
- Incubate the production culture for 5-12 days at 24-25°C with continuous agitation and aeration.[3][4][5]

Extraction of (+)-Lysergic Acid

This protocol is based on a described solvent extraction method.[3]

2.1. Initial Extraction:

- At the end of the fermentation period, filter the culture broth to separate the mycelium.
- Adjust the pH of the filtrate to between 4.5 and 5.5.[3]
- Extract the acidified filtrate repeatedly with an organic solvent such as n-butanol.[3]

2.2. Concentration:

- Combine the organic extracts and concentrate them in vacuo to obtain a solid residue.

Purification of (+)-Lysergic Acid

3.1. Washing and Solubilization:

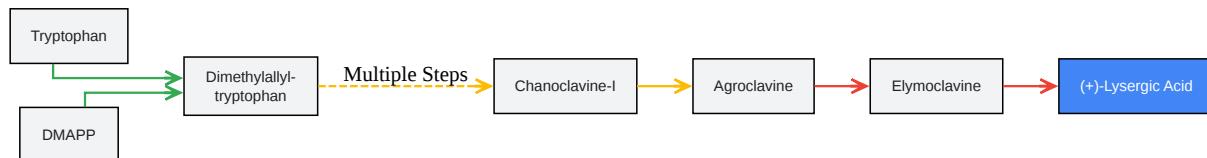
- Wash the residue with a solvent in which lysergic acid is insoluble, such as diethyl ether, to remove impurities.[3]
- Dissolve the washed residue in a diluted aqueous ammonia solution.

3.2. Decolorization and Crystallization:

- Decolorize the ammoniacal solution by treating it with activated charcoal.
- Filter the solution to remove the charcoal.
- Concentrate the filtrate to a small volume in vacuo to induce crystallization of **(+)-lysergic acid**.[3]

Visualizations

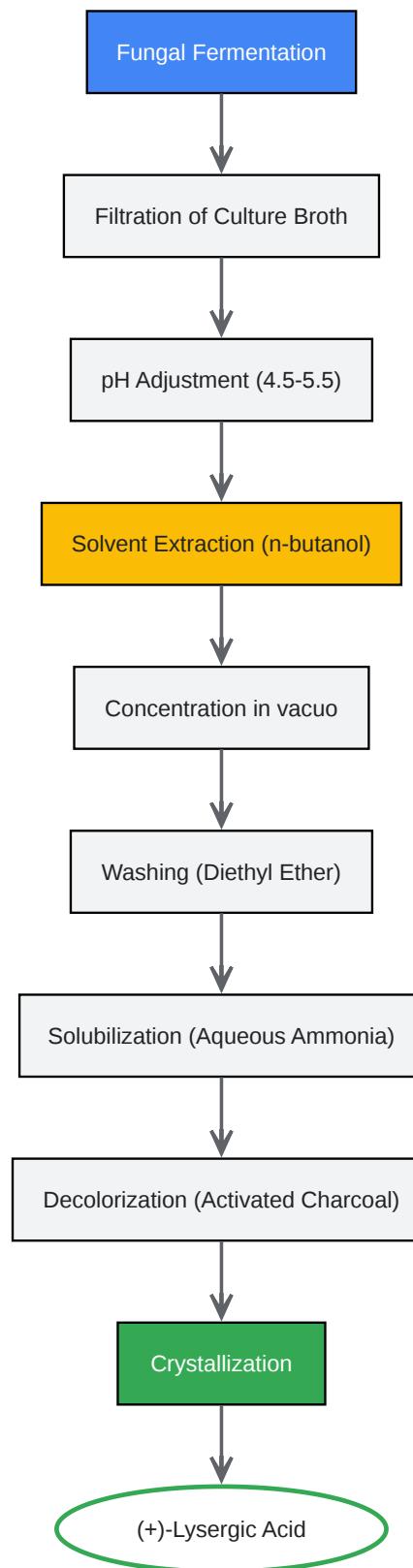
Biosynthetic Pathway of Lysergic Acid



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Caption: Simplified biosynthetic pathway of **(+)-lysergic acid** from tryptophan and DMAPP in fungi.

Experimental Workflow for Lysergic Acid Extraction



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Caption: Workflow for the extraction and purification of **(+)-Lysergic acid** from fungal cultures.

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